

Application Notes and Protocols: The Use of 2-Isobutylthiazole in Fragrance Compositions

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Compound of Interest

Compound Name: 2-Isobutylthiazole

Cat. No.: B093282

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Isobutylthiazole (CAS No. 18640-74-9) is a potent, sulfur-containing heterocyclic organic compound valued in the fragrance and flavor industry for its unique and powerful green, tomato-leaf-like aroma.^{[1][2]} Its distinct olfactory profile makes it a key component for creating fresh, natural, and vibrant accords in a variety of fragrance compositions. This document provides detailed application notes and experimental protocols for the effective and safe use of **2-isobutylthiazole** in fragrance development.

Chemical and Physical Properties^[3]

Property	Value
Chemical Name	2-(2-methylpropyl)-1,3-thiazole
Synonyms	2-(2-Methylpropyl)thiazole, Tomato Leaf Thiazole
CAS Number	18640-74-9
Molecular Formula	C ₇ H ₁₁ NS
Molecular Weight	141.23 g/mol
Appearance	Colorless to pale yellow liquid
Odor Profile	Intense green, tomato leaf, earthy, herbaceous, with nutty and vegetable nuances[1][2]

Olfactory Profile and Applications in Fragrance Compositions

2-Isobutylthiazole is a high-impact aroma chemical that provides a characteristic green and vegetative note. Its primary applications in perfumery include:

- **Green Accords:** It is instrumental in building realistic and powerful green notes, reminiscent of freshly crushed leaves and stems.[1][4]
- **Tomato Leaf Effect:** It is the key ingredient for creating a "tomato leaf" accord, providing a fresh, slightly bitter, and authentic scent of the tomato plant.[1][4]
- **Floral Bouquets:** In trace amounts, it can add a natural green facet to floral fragrances, enhancing their freshness and complexity.
- **Fruity Compositions:** It can be used to introduce a green, unripe nuance to fruity accords, adding a layer of sophistication.
- **Herbal and Woody Fragrances:** It blends well with herbal and woody notes, contributing to a natural, earthy, and outdoorsy character.[2]

Quantitative Data on Use Levels

The use of **2-isobutylthiazole** is highly dependent on the desired effect and the overall fragrance composition due to its potency. It is typically used at very low concentrations.

Application	Recommended Concentration in Fragrance Concentrate (%)	Typical Concentration in Final Product (ppm)
Fine Fragrance	0.01 - 0.1	1 - 10
Personal Care Products (Lotions, Soaps)	0.005 - 0.05	0.5 - 5
Household Products (Cleaners, Air Fresheners)	0.01 - 0.2	1 - 20

Note: These values are indicative and should be optimized based on the specific formulation and desired olfactory outcome.

Experimental Protocols

Protocol for the Synthesis of 2-Isobutylthiazole

This protocol is based on a patented synthesis method and is intended for research and development purposes.[5]

Objective: To synthesize **2-isobutylthiazole** through a multi-step chemical reaction.

Materials:

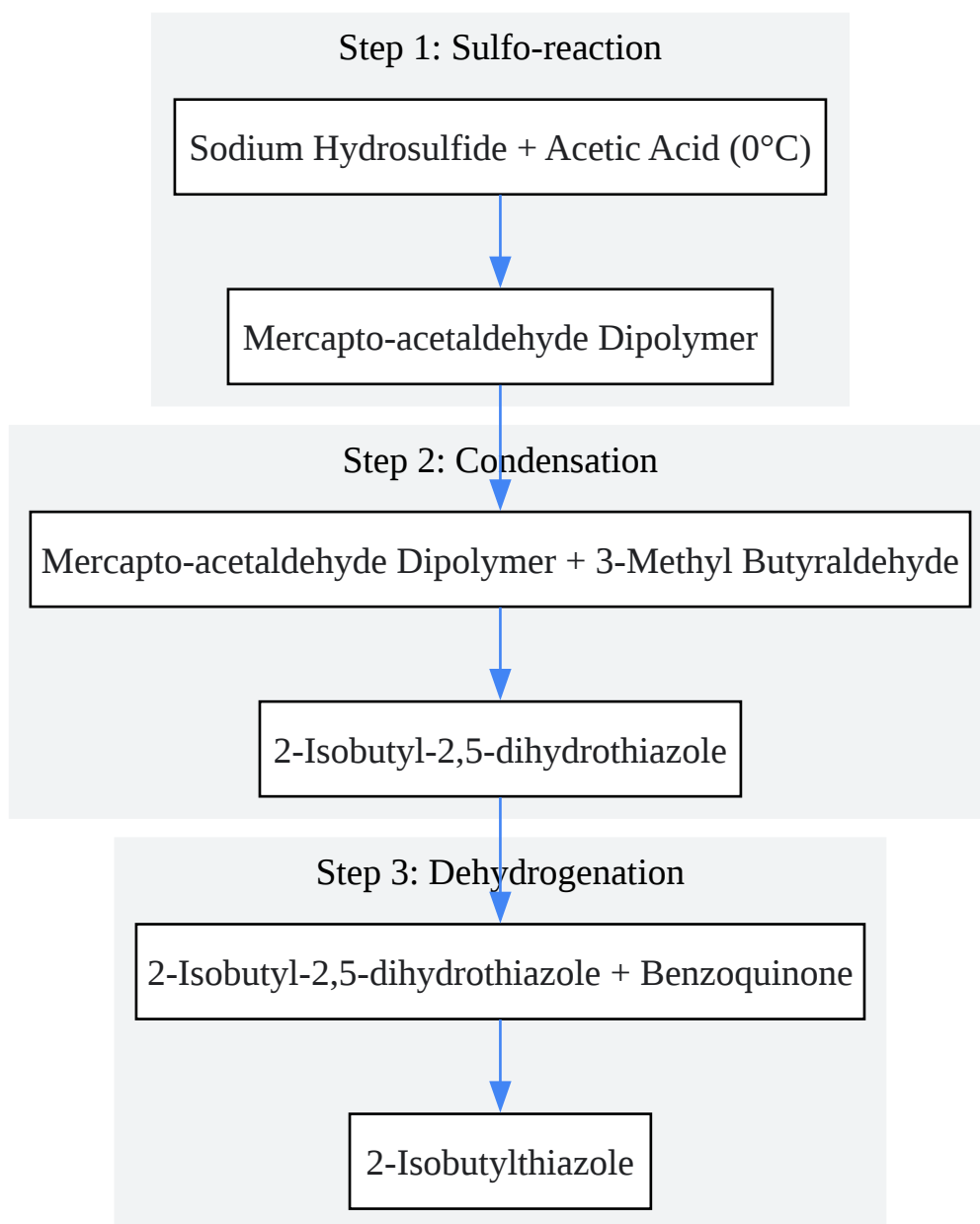
- Sodium hydrosulfide
- Acetic acid
- 3-Methyl butyraldehyde (isovaleraldehyde)
- Anhydrous sodium sulfate

- Ammonia gas
- Benzoquinone
- Ether
- Reaction flask with agitator, thermometer, and reflux condenser
- Cryosel bath

Procedure:

- Sulfo-reaction:
 - In a reaction flask, add sodium hydrosulfide.
 - Cool the flask to 0°C using a cryosel bath.
 - Slowly add acetic acid over 45 minutes while maintaining the temperature at 0°C.
 - Allow the reaction to proceed to obtain mercapto-acetaldehyde dipolymer.
- Condensation:
 - In a separate three-necked flask equipped with an agitator, reflux condenser, and thermometer, add ether, the mercapto-acetaldehyde dipolymer, and 3-methyl butyraldehyde.
 - Introduce anhydrous sodium sulfate and ammonia gas into the mixture.
 - The condensation reaction will yield 2-isobutyl-2,5-dihydrothiazole.
- Dehydrogenation:
 - Carry out the dehydrogenation of 2-isobutyl-2,5-dihydrothiazole using benzoquinone as a dehydrogenating agent.
 - This final step yields the finished product, **2-isobutylthiazole**.

Workflow Diagram:



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Caption: Synthesis workflow for **2-isobutylthiazole**.

Protocol for Sensory Evaluation of 2-Isobutylthiazole

Objective: To assess the olfactory characteristics of **2-isobutylthiazole** using a triangle test. This test determines if a sensory difference exists between two samples.

Materials:

- **2-Isobutylthiazole**
- Odorless solvent (e.g., dipropylene glycol or ethanol)
- Glass vials with caps
- Pipettes
- Olfactory smelling strips
- Panel of at least 15 trained sensory assessors
- Well-ventilated, odor-free evaluation booths^[6]

Procedure:

- Sample Preparation:
 - Prepare two identical samples (A) of a 0.1% solution of **2-isobutylthiazole** in the chosen solvent.
 - Prepare one different sample (B) of a 0.1% solution of a different green-note fragrance ingredient (e.g., cis-3-Hexenol) in the same solvent.
 - Code the vials with random three-digit numbers.
- Triangle Test Setup:
 - Present each panelist with three coded samples in a randomized order (AAB, ABA, BAA, BBA, BAB, ABB).^{[7][8]} Two samples are identical, and one is the "odd" one.
- Evaluation:
 - Instruct panelists to dip a fresh smelling strip into each vial and evaluate the odor from left to right.
 - Ask panelists to identify the sample that is different from the other two.^{[7][8]}

- Panelists must make a choice, even if they are uncertain.
- Data Analysis:
 - Record the number of correct identifications.
 - Analyze the results using a statistical table for triangle tests to determine if there is a significant difference between the samples at a given confidence level.

Protocol for Stability Testing of 2-Isobutylthiazole in a Fragrance Base

Objective: To evaluate the stability of **2-isobutylthiazole** in an alcoholic fragrance base under accelerated conditions.^{[9][10]}

Materials:

- **2-Isobutylthiazole**
- Ethanol (perfumer's grade)
- Glass bottles with airtight caps
- Oven capable of maintaining $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$
- UV light cabinet
- Gas Chromatography-Mass Spectrometry (GC-MS) instrument

Procedure:

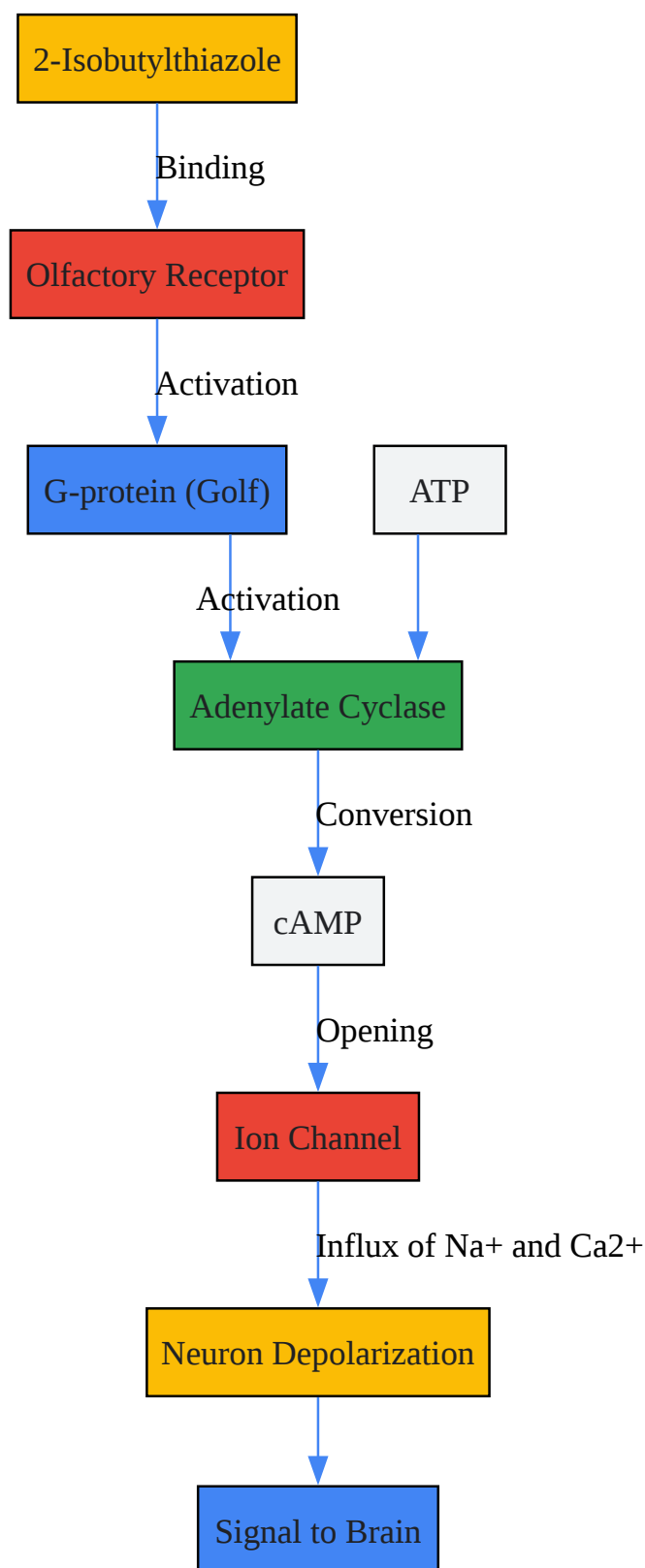
- Sample Preparation:
 - Prepare a 1% solution of **2-isobutylthiazole** in ethanol.
 - Divide the solution into three sets of samples:
 - Set 1: Control, stored in the dark at room temperature.

- Set 2: Stored in the oven at 40°C.
- Set 3: Stored in the UV light cabinet.
- Testing and Analysis:
 - At specified time points (e.g., 0, 1, 2, 4, and 8 weeks), take an aliquot from each sample.
 - Analyze the concentration of **2-isobutylthiazole** in each aliquot using a validated GC-MS method.
 - Conduct a sensory evaluation of each sample to assess any changes in the olfactory profile.
- Data Analysis:
 - Compare the concentration of **2-isobutylthiazole** in the test samples to the control samples over time.
 - Document any significant degradation (e.g., >10% loss) or changes in the odor profile.

Signaling Pathway in Olfaction

The perception of **2-isobutylthiazole**, like any other odorant, is initiated by its interaction with olfactory receptors in the nasal cavity. This triggers a G-protein-coupled signaling cascade, leading to the generation of a nerve impulse that is transmitted to the brain.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[11\]](#)

Diagram of the Olfactory Signaling Pathway:



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Caption: Olfactory signal transduction cascade.

Safety and Regulatory Information

- FEMA Number: 3134
- IFRA: **2-Isobutylthiazole** is subject to IFRA standards, and its use in fragrance compositions should comply with the latest amendments. It is crucial to consult the current IFRA guidelines for specific restrictions and maximum allowable concentrations in different product categories.
- Handling: As with all raw fragrance materials, **2-isobutylthiazole** should be handled in a well-ventilated area, and appropriate personal protective equipment (gloves, safety glasses) should be worn to avoid skin and eye contact.^[2]

Conclusion

2-Isobutylthiazole is a versatile and impactful aroma chemical that can significantly enhance the green and natural character of fragrance compositions. Its unique tomato-leaf scent provides perfumers with a valuable tool for creating innovative and memorable fragrances. By following the detailed protocols for synthesis, sensory evaluation, and stability testing outlined in this document, researchers and fragrance developers can effectively incorporate **2-isobutylthiazole** into their formulations while ensuring product quality and safety. A thorough understanding of its olfactory properties and the underlying signaling pathways of olfaction will further aid in its creative and scientific application.

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